

Application Notes and Protocols: FzM1.8 in Organoid Culture Systems

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Compound of Interest

Compound Name: FzM1.8

Cat. No.: B607577

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Introduction

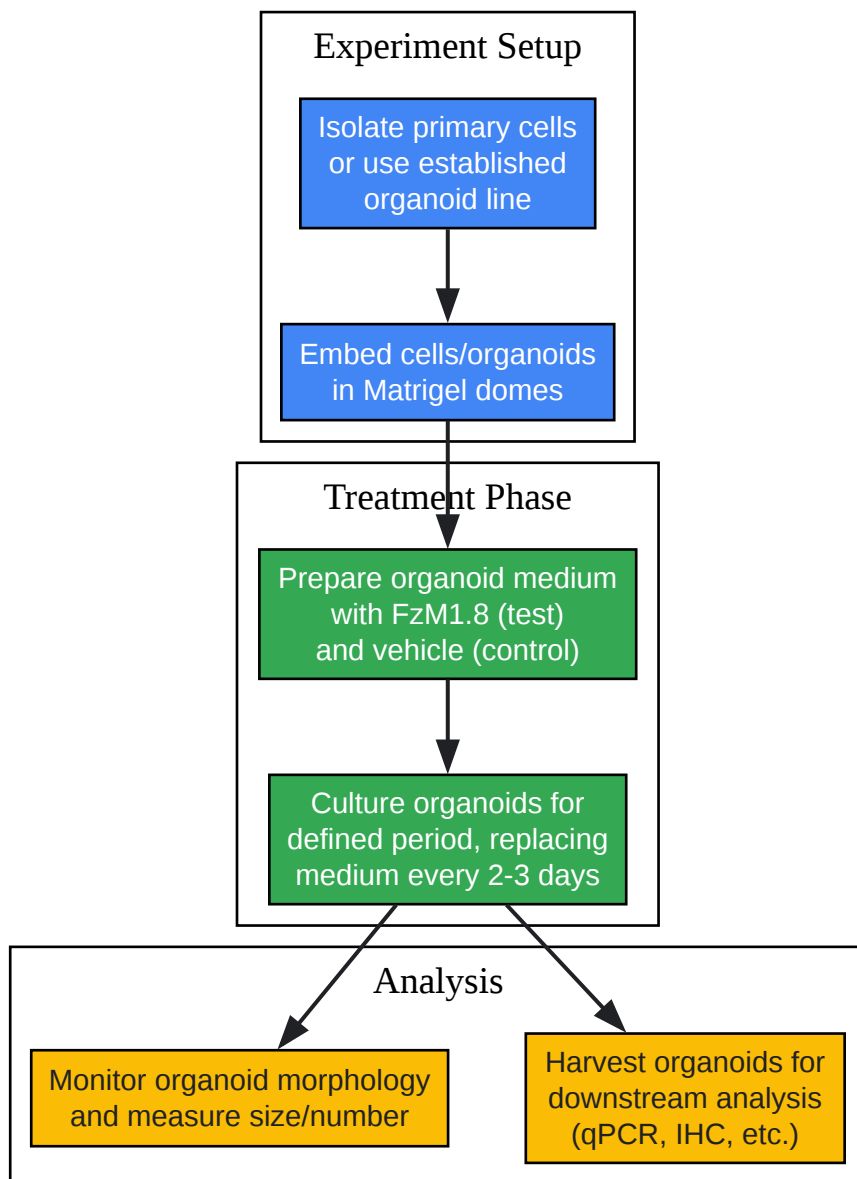
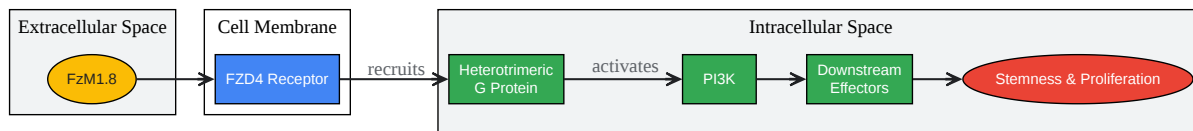
FzM1.8 is a novel small molecule that functions as an allosteric agonist for the Frizzled receptor FZD4.^{[1][2]} Derived from the FZD4 negative allosteric modulator FzM1, a key chemical modification—the replacement of a thiophene group with a carboxylic acid—converts its function from an inhibitor to an activator of Wnt signaling.^[1] **FzM1.8** uniquely activates a non-canonical Wnt signaling pathway through FZD4, independent of Wnt ligands, by recruiting heterotrimeric G proteins and activating the PI3K pathway.^[1] In colon cancer cell models, this activation has been demonstrated to maintain stemness and promote the proliferation of undifferentiated cells.^[1]

These properties make **FzM1.8** a valuable tool for organoid culture, offering a chemically defined method to potentially modulate stem cell maintenance and expansion. These application notes provide detailed protocols for the use of **FzM1.8** in organoid systems, alongside diagrams to illustrate its mechanism and experimental application.

Mechanism of Action: FzM1.8 Signaling Pathway

FzM1.8 acts as a specific agonist of the FZD4 receptor. Its binding initiates an intracellular signaling cascade that diverges from the canonical β -catenin pathway. The key steps are outlined below:

- **Binding:** **FzM1.8** binds to an allosteric site on the FZD4 receptor.
- **G-Protein Recruitment:** This binding event induces a conformational change in FZD4, leading to the recruitment and activation of heterotrimeric G proteins.
- **PI3K Activation:** The activated G proteins then stimulate the Phosphoinositide 3-kinase (PI3K) pathway.
- **Downstream Effects:** Activation of the PI3K pathway leads to downstream signaling events that ultimately promote cell proliferation and the maintenance of a stem-like state.



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References

- 1. A Negative Allosteric Modulator of WNT Receptor Frizzled 4 Switches into an Allosteric Agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. FzM1.8 | allosteric agonist of the Frizzled receptor FZD4 | CAS# 2204290-85-5 | InvivoChem [invivochem.com]
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